

Letaxaban: Chemical & Biological Profile

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

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The table below summarizes the core data on **Letaxaban** for researchers [1] [2].

Property Category	Details
IUPAC Name	(2S)-1-[1-[(2S)-3-[(6-chloronaphthalen-2-yl)sulfonyl]-2-hydroxypropanoyl]piperidin-4-yl]-1,3-diazinan-2-one [1]
Chemical Formula	C ₂₂ H ₂₆ ClN ₃ O ₅ S [1] [2]
Molecular Weight	479.98 g/mol [2]
CAS Number	870262-90-1 [1] [2]
SMILES Code	<chem>C1C=CC2=C(C=C(S(CC@HN3CCC(CC3)N4C(=O)NCCC4)O)(=O)=O)C=C2)C=C1</chem> [2]
Mechanism of Action	Direct, selective inhibitor of coagulation Factor Xa (FXa) [1]
Drug Status	Investigational (Clinical trials for Venous Thromboembolism prevention and Acute Coronary Syndrome treatment) [1]
Storage	0°C (short-term), -20°C (long-term) [2]

Research and Development Status

Letaxaban (also known as TAK-442) has been used in clinical trials studying its application for the **prevention of Venous Thromboembolism** and the **treatment of Acute Coronary Syndrome** [1]. Its status as an investigational drug means that detailed synthetic routes and full experimental protocols are typically contained within proprietary internal research documents and are not part of the public scientific literature.

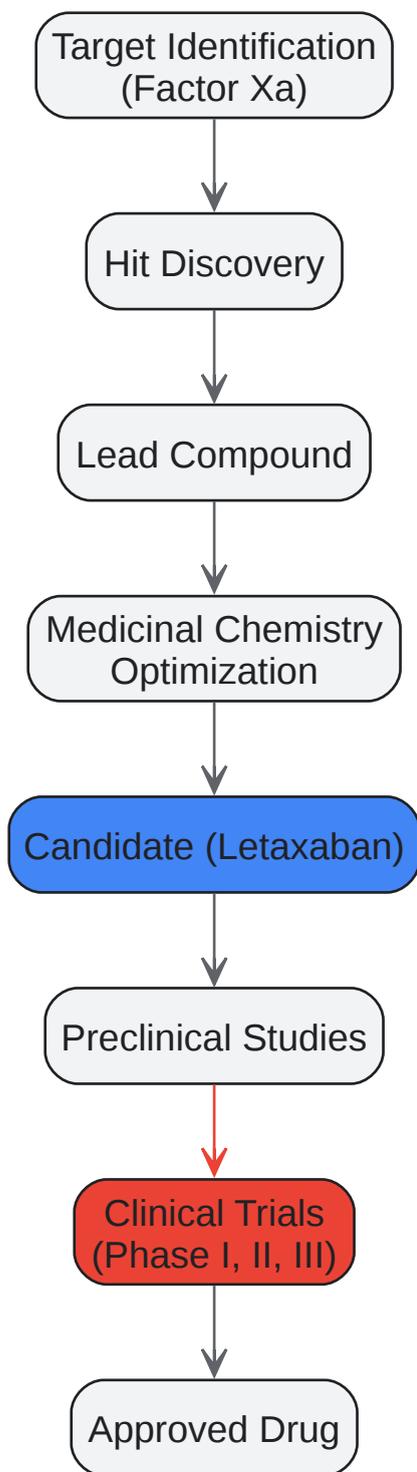
A Guide for Further Research

Given the lack of a public synthesis pathway, here are suggested approaches to gather more profound technical insights:

- **Consult Patent Literature:** The most reliable source for synthetic pathways is often patent filings. Search major patent offices (USPTO, EPO, WIPO) using the CAS number (870262-90-1) or the name "**Letaxaban**".
- **Explore Scientific Reviews:** Look for review articles on "Factor Xa inhibitors" or "oral anticoagulants" in major medicinal chemistry journals, which may discuss **Letaxaban** within the broader context of the field.
- **Leverage Commercial Suppliers:** Suppliers like AOBIOUS, which provide the compound for research, can sometimes offer technical data sheets or references to published work that may contain relevant methodological details [2].

Conceptual Workflow for Novel Drug Development

The following diagram outlines a generalized workflow for developing a novel therapeutic agent like **Letaxaban**, from initial discovery through clinical evaluation.



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Diagram 1. A generalized workflow for anticoagulant drug development.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Letaxaban [go.drugbank.com]

2. Supplier | CAS 870262-90-1 | AOBIOUS Letaxaban [aobious.com]

To cite this document: Smolecule. [Letaxaban: Chemical & Biological Profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548876#letaxaban-synthesis-pathway>]

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